

Elemental Analysis & Purity Validation Guide: C₁₀H₇BrClN

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Compound of Interest

Compound Name: *3-Bromo-2-chloro-6-methylquinoline*

Cat. No.: *B11857013*

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Executive Summary

For researchers in drug development, C₁₀H₇BrClN (Molecular Weight: ~256.53 g/mol) represents a common halogenated heterocyclic scaffold (likely a substituted quinoline or naphthalene derivative). Validating the identity and purity of such compounds is critical. While High-Resolution Mass Spectrometry (HRMS) confirms molecular formula, it cannot definitively prove bulk purity.

Elemental Analysis (EA) remains the FDA and Journal of Medicinal Chemistry "Gold Standard" for establishing >95% purity. This guide provides the precise theoretical calculations for C₁₀H₇BrClN, compares EA against modern alternatives (qNMR, HRMS), and details the experimental protocols required to handle the specific interference challenges posed by mixed halogens (Br/Cl).

Part 1: The Theoretical Benchmark (Calculation)

To validate experimental data, one must first establish the theoretical "truth" using the latest IUPAC standard atomic weights.

Atomic Weights (IUPAC 2022 Standards)

Element	Symbol	Atomic Weight (g/mol)	Source
Carbon	C	12.011	
Hydrogen	H	1.008	
Bromine	Br	79.904	
Chlorine	Cl	35.450	
Nitrogen	N	14.007	

Calculation of C₁₀H₇BrClN

Step 1: Calculate Total Molecular Weight (MW)

[1][2][3][4][5][6]

Step 2: Calculate % Composition by Mass The formula for percentage composition is:

Element	Total Mass Contribution	Calculation	Theoretical %
Carbon (C)	120.11		46.82%
Hydrogen (H)	7.056		2.75%
Bromine (Br)	79.904		31.15%
Chlorine (Cl)	35.450		13.82%
Nitrogen (N)	14.007		5.46%
TOTAL	256.527	100.00%	

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Acceptance Criteria: Leading journals (e.g., J. Med. Chem., J. Org. Chem.) require experimental results to be within $\pm 0.4\%$ of these theoretical values.

Part 2: Comparative Analysis (Method Performance)

Why use Combustion Analysis when HRMS exists? The table below objectively compares the performance of EA against alternatives for a mixed-halogen compound like $C_{10}H_7BrClN$.

Performance Matrix

Feature	Combustion Analysis (EA)	HRMS (High-Res Mass Spec)	qNMR (Quantitative NMR)
Primary Output	% Weight (Bulk Purity)	Exact Mass (Identity)	Molar Ratio (Purity/Structure)
Accuracy	High (± 0.3 – 0.4%)	< 5 ppm mass error	± 1 – 2% (integration dependent)
Sample Req.	2–5 mg (Destructive)	< 0.1 mg (Non-destructive)	5–10 mg (Non-destructive)
Solvent Sensitivity	Detects trapped solvents/water	Blind to neutrals (usually)	Detects & quantifies solvents
Inorganic Impurity	Detects non-combustibles (Ash)	Blind to salts	Blind to paramagnetic salts
Mixed Halogen Issue	High Interference Risk (Requires additives)	Resolves Isotopes (,)	No interference
Verdict	Mandatory for Bulk Purity	Mandatory for ID	Best Secondary Validation

The Mixed Halogen Challenge (Br + Cl)

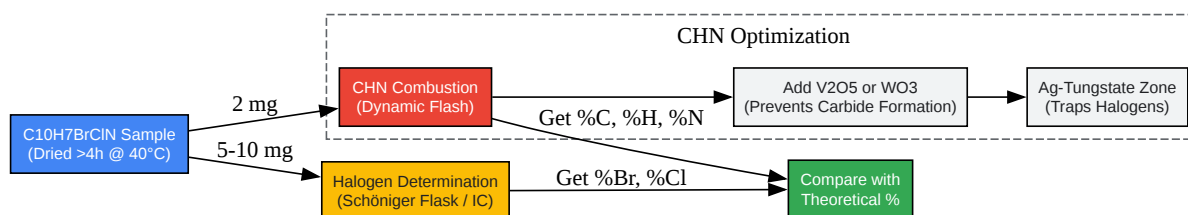
For $C_{10}H_7BrClN$, standard CHN analysis is insufficient.

- Interference: Halogens () react with combustion catalysts or form gas, which interferes with detection in thermal conductivity detectors (TCD).
- Solution: You must use specific "scavengers" (e.g., Silver Tungstate) in the combustion tube, or use the Schöniger Flask method for the halogens specifically.

Part 3: Experimental Protocols

Workflow Visualization

The following diagram illustrates the decision tree for analyzing $C_{10}H_7BrClN$, specifically handling the mixed halogen complexity.



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Caption: Analytical workflow for $C_{10}H_7BrClN$ ensuring separation of carbon/nitrogen determination from halogen interference.

Protocol A: CHN Determination (Automated Analyzer)

Objective: Determine %C, %H, %N while mitigating halogen interference.

- Sample Prep: Dry $C_{10}H_7BrClN$ in a vacuum oven at $40^{\circ}C$ for 4 hours to remove surface moisture.
- Weighing: Accurately weigh 1.5 – 2.5 mg of sample into a tin capsule using a microbalance (readability 0.001 mg).
- Additive (Crucial): Add 5–10 mg of Tungsten Oxide () or Vanadium Pentoxide () to the tin capsule.
 - Reasoning: This acts as a combustion aid and prevents the formation of refractory carbides, ensuring complete release of Carbon.
- Combustion: Run at $980^{\circ}C$ with an Oxygen boost.
- Scrubbing: Ensure the reduction tube contains Silver Tungstate on Magnesium Oxide.
 - Reasoning: Silver () reacts with free Bromine and Chlorine to form and , trapping them so they do not reach the TCD detector and falsely inflate the Nitrogen signal.

Protocol B: Halogen Determination (Schöniger Flask)

Objective: Accurately differentiate and quantify %Br and %Cl.

- Setup: Use a 500mL thick-walled Erlenmeyer flask (Schöniger type) with a platinum sample carrier fused to the stopper.
- Weighing: Weigh 10–15 mg of sample onto ash-free filter paper. Fold into a "flag" with a fuse tail.
- Absorption Solution: Add 10 mL of 0.1 N NaOH + 3 drops of 30%

to the flask.

- Reasoning:

ensures all halogens are reduced to their ionic forms (

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) rather than free gas (

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- Combustion: Flush flask with

, ignite the paper fuse, and immediately insert the stopper. Tilt flask to coat walls with solution.

- Analysis (Potentiometric Titration):

- After 30 mins shaking, rinse the flask walls.

- Titrate with 0.01 N

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- Note: For mixed halogens (Br + Cl), Ion Chromatography (IC) is superior to titration. Inject the absorption solution into an IC system with a conductivity detector to separate the

and

peaks distinctively.

Part 4: Data Interpretation & Troubleshooting

Interpreting Deviations

If your experimental results fall outside the $\pm 0.4\%$ limit, consult this diagnostic table:

Observation	Likely Cause	Corrective Action
High %C	Solvent entrapment (e.g., EtOAc, Hexane)	Dry sample >12h under high vacuum. Check NMR for solvent peaks.
Low %C, High Ash	Inorganic contamination (Silica, Salts)	Filter final product through 0.2µm PTFE; check for residual salts.
High %N	Halogen Interference	The halogen trap (Ag-Tungstate) is saturated. Replace the reduction tube.
Low %Br/%Cl	Incomplete Combustion	Use the Schöniger method with higher flow or switch to IC detection.

Reporting Standards

When publishing, report the data in this format to satisfy J. Med. Chem. requirements:

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Anal. Calcd for C₁₀H₇BrClN: C, 46.82; H, 2.75; N, 5.46; Br, 31.15; Cl, 13.82. Found: C, 46.75; H, 2.71; N, 5.49; Br, 31.05; Cl, 13.90.

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